

# A Comprehensive Technical Guide to the Fundamental Properties of **cis-1,2-Dibenzoylethylene**

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## Compound of Interest

Compound Name: *cis-1,2-Dibenzoylethylene*

Cat. No.: B14747115

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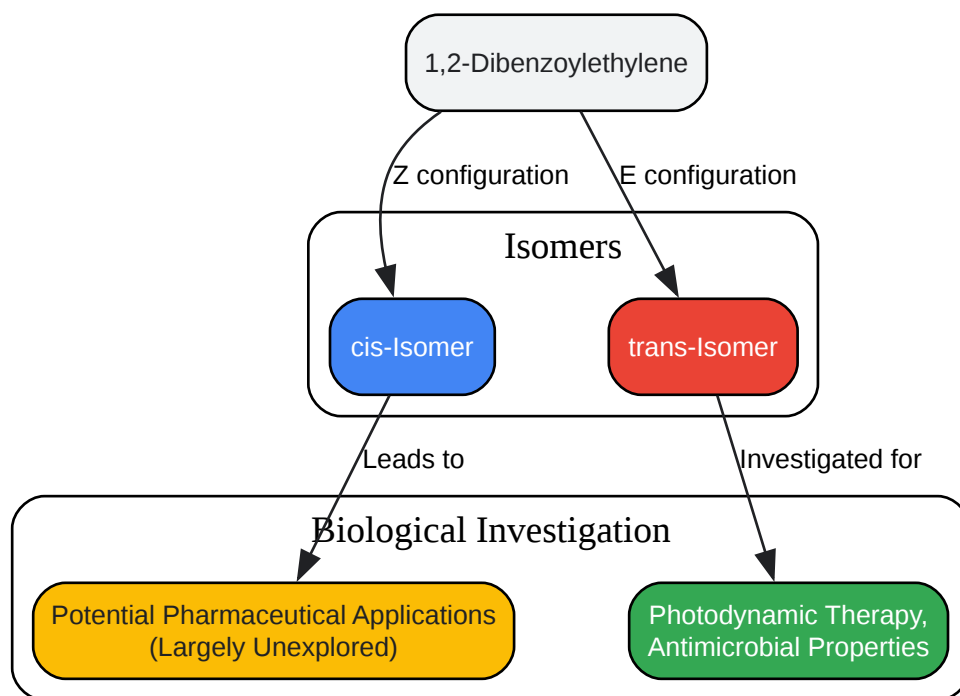
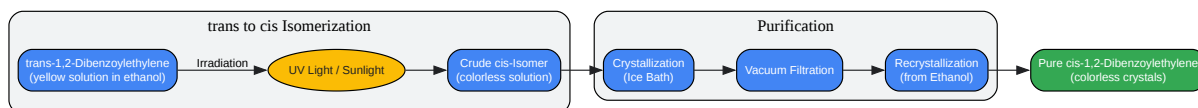
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical and structural properties of **cis-1,2-Dibenzoylethylene**. The information is compiled from various scientific sources to support research and development activities.

## Chemical Identity and Structure

**cis-1,2-Dibenzoylethylene**, with the IUPAC name (Z)-1,4-diphenylbut-2-ene-1,4-dione, is an organic compound characterized by two benzoyl groups attached to a carbon-carbon double bond in a cis (or Z) configuration.<sup>[1][2]</sup> This stereoisomeric form is notable for its distinct physical properties and reactivity compared to its trans counterpart.

The chemical structure of **cis-1,2-Dibenzoylethylene** is visualized in the following diagram:



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## References

- 1. cis-1,2-Dibenzoyl ethylene | C<sub>16</sub>H<sub>12</sub>O<sub>2</sub> | CID 1549518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy cis-1,2-Dibenzoyl ethylene | 959-27-3 [smolecule.com]

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